

Stability of NiSb Electrodes: A Comparative Analysis in Acidic vs. Alkaline Environments

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A comprehensive guide for researchers and scientists on the electrochemical stability and performance of Nickel Antimonide (NiSb) electrodes, detailing their operational characteristics in both acidic and alkaline media for key electrocatalytic reactions such as the Hydrogen Evolution Reaction (HER) and Oxygen Evolution Reaction (OER).

Nickel antimonide (NiSb) has emerged as a promising non-precious metal electrocatalyst, demonstrating notable activity and, in particular, exceptional stability under challenging conditions. This guide provides a comparative overview of the stability and performance of NiSb electrodes in acidic and alkaline environments, supported by experimental data from recent studies. The information presented herein is intended to assist researchers in selecting appropriate operational conditions and understanding the material's behavior for applications in water electrolysis and other electrochemical processes.

Performance and Stability: A Quantitative Comparison

The electrochemical performance and stability of NiSb electrodes are highly dependent on the pH of the operating medium. Below is a summary of key performance metrics for NiSb electrodes in acidic and alkaline electrolytes.

Performance Metric	Acidic Medium (HER)	Alkaline Medium (HER)	Alkaline Medium (OER)
Electrolyte	0.5 M H ₂ SO ₄	1.0 M KOH	1.0 M KOH
Overpotential (η) @ 10 mA/cm ²	~75 mV	14 mV	318 mV
Long-Term Stability	> 3000 hours at 2 A/cm ²	Data not available	Data not available

Note: The presented values are derived from different studies and experimental conditions should be considered for a direct comparison. The exceptional stability in acidic media was demonstrated in a proton exchange membrane water electrolyzer (PEM-WE).

Experimental Protocols

The following sections detail the typical experimental methodologies employed for the synthesis, characterization, and stability testing of NiSb electrodes.

Electrode Synthesis

A common method for the synthesis of NiSb electrodes is a one-step solvothermal route. In a typical procedure, stoichiometric amounts of nickel and antimony precursors (e.g., NiCl₂·6H₂O and SbCl₃) are dissolved in a suitable solvent, such as ethanolamine. The solution is then transferred to a Teflon-lined stainless-steel autoclave and heated to a specific temperature (e.g., 180-220 °C) for a designated period (e.g., 12-24 hours). After cooling, the resulting product is washed with deionized water and ethanol and dried. The synthesized NiSb powder is then typically loaded onto a conductive substrate, such as carbon cloth or nickel foam, to fabricate the working electrode.

Electrochemical Characterization

The electrochemical performance of the NiSb electrodes is evaluated in a standard three-electrode setup. This configuration consists of the NiSb electrode as the working electrode, a graphite rod or platinum wire as the counter electrode, and a reference electrode (e.g., Ag/AgCl or a saturated calomel electrode).

- **Linear Sweep Voltammetry (LSV):** LSV is employed to determine the overpotential required to drive the HER or OER at a specific current density. The polarization curves are typically recorded at a slow scan rate (e.g., 5 mV/s) to minimize capacitive currents.
- **Tafel Analysis:** Tafel plots (overpotential vs. log of current density) are derived from the LSV data to determine the Tafel slope. This parameter provides insights into the reaction mechanism.
- **Electrochemical Impedance Spectroscopy (EIS):** EIS is used to investigate the electrode kinetics and charge transfer resistance.

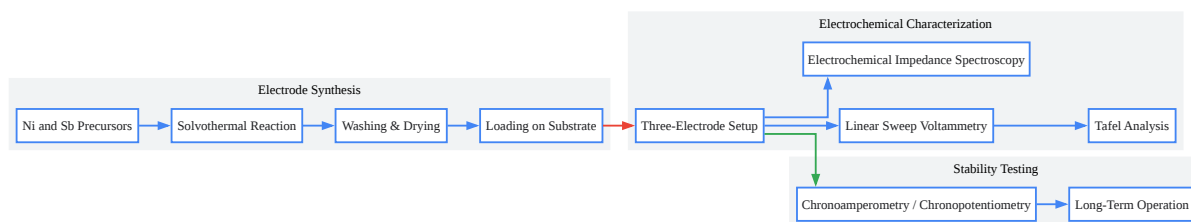
Stability Testing

The long-term stability of the NiSb electrodes is a critical parameter and is assessed using chronoamperometry or chronopotentiometry.

- **Chronoamperometry:** This technique involves applying a constant potential to the working electrode and monitoring the current density over an extended period. A stable current density indicates good durability.
- **Chronopotentiometry:** In this method, a constant current density is applied, and the change in potential is recorded over time. A minimal change in potential signifies high stability.

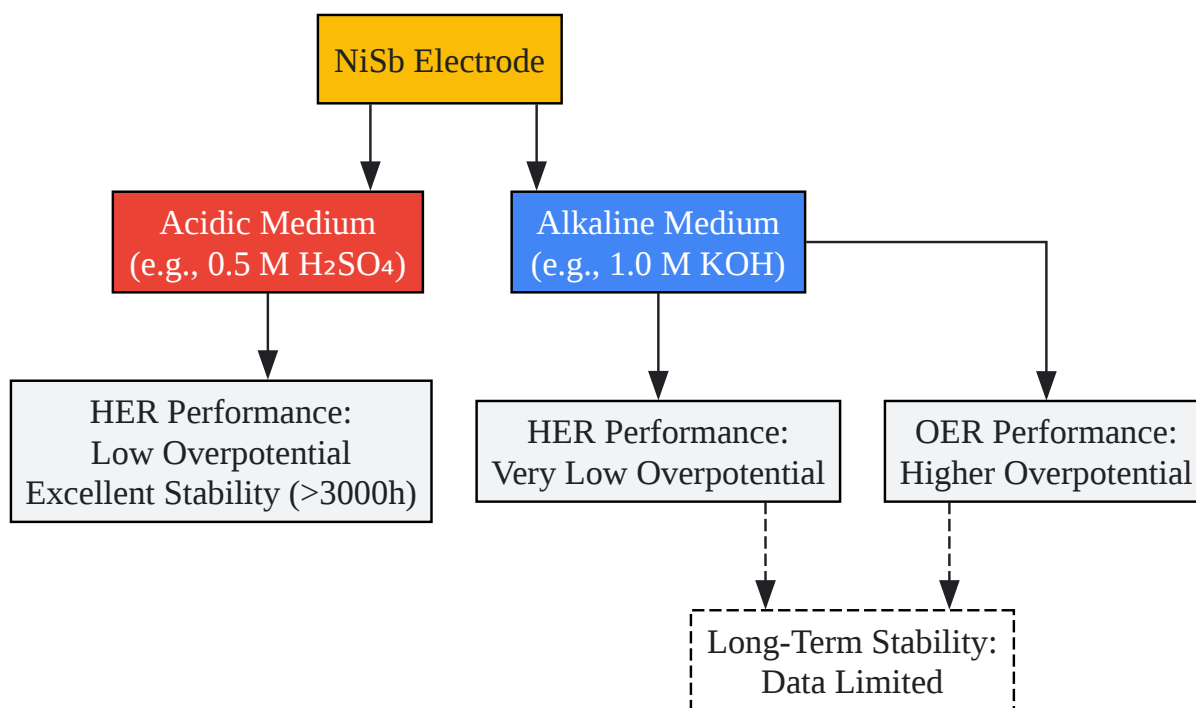
Visualizing the Experimental Workflow

The following diagrams illustrate the typical workflow for synthesizing and evaluating NiSb electrodes.



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Fig. 1: General workflow for NiSb electrode synthesis and testing.



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Fig. 2: Comparison of NiSb electrode stability in different media.

Discussion

The available data strongly indicates that NiSb electrodes exhibit exceptional stability in acidic environments, particularly for the hydrogen evolution reaction. The demonstrated long-term operation at high current densities without significant degradation makes NiSb a highly attractive alternative to precious metal catalysts in proton exchange membrane water electrolyzers.

In alkaline media, NiSb electrodes show promising performance for the HER, with a very low overpotential reported at 10 mA/cm². This suggests high intrinsic activity for hydrogen evolution in alkaline conditions. However, for the OER, the overpotential is significantly higher, indicating that NiSb is less efficient for oxygen evolution compared to HER.

A critical gap in the current literature is the lack of comprehensive long-term stability data for NiSb electrodes in alkaline media. While the initial performance for HER is excellent, extended chronoamperometry or chronopotentiometry studies are needed to ascertain its durability under continuous operation in alkaline electrolytes. The stability of many nickel-based materials in alkaline solutions can be a concern due to potential surface oxidation and restructuring. Future research should focus on evaluating the long-term operational stability of NiSb in alkaline environments to fully assess its potential for applications such as alkaline water electrolysis.

In conclusion, NiSb electrodes are a robust and highly stable catalyst for the hydrogen evolution reaction in acidic media. Their performance in alkaline media for HER is also promising in terms of initial activity, though further investigation into their long-term stability is required. For the oxygen evolution reaction in alkaline media, NiSb appears to be less active. Researchers should consider these factors when designing and implementing electrochemical systems utilizing NiSb electrodes.

- To cite this document: BenchChem. [Stability of NiSb Electrodes: A Comparative Analysis in Acidic vs. Alkaline Environments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13833216#benchmarking-the-stability-of-nisb-electrodes-in-acidic-vs-alkaline-media>]

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